Structural Verification of 2-Hydroxy-5-Nitroisophthalaldehyde Derivatives

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Compound of Interest

Compound Name:	*2-Hydroxy-5-nitroisophthalaldehyde*
Cat. No.:	*B376768*

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Executive Summary

2-hydroxy-5-nitroisophthalaldehyde (HNI) is a critical trifunctional building block utilized in the synthesis of compartmental Schiff base ligands, metal-organic frameworks (MOFs), and bioactive coordination complexes.[1] Its structural integrity hinges on the stability of its phenolic core and the reactivity of its dual aldehyde moieties.

This guide provides a rigorous, comparative analysis of the structural verification methodologies for HNI derivatives. Unlike standard organic molecules, these derivatives exhibit keto-enol tautomerism and intramolecular proton transfer (ESIPT), making single-method verification insufficient. We compare the performance of Solution-State NMR, Single Crystal X-Ray Diffraction (SC-XRD), and Computational DFT to establish a self-validating verification protocol.

The Verification Challenge: Tautomeric Ambiguity

The derivatives of HNI, particularly Schiff bases formed with diamines or amino-phenols, do not exist as static structures. They oscillate between two dominant tautomeric forms:[2][3][4]

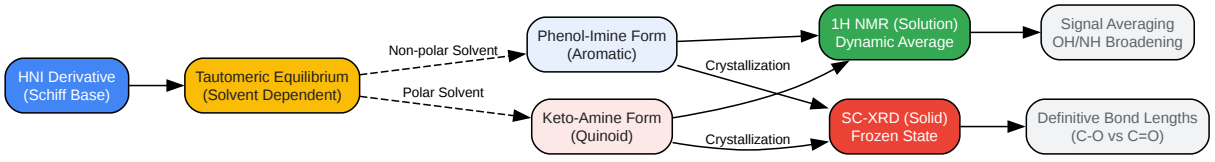
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- Phenol-Imine (OH Form): The "classic" aromatic structure.
- Keto-Amine (NH Form): A quinoid-like structure resulting from proton transfer.

Impact on Verification: A standard QC protocol relying solely on low-field NMR may misinterpret the NH proton signal as an impurity or fail to detect the quinoid character, leading to incorrect potency assumptions in drug development.

Visualization: Tautomeric Equilibrium & Verification Logic

The following diagram illustrates the structural flux and the decision matrix for selecting the correct verification method.



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Figure 1: Decision matrix for structural elucidation. Note that solution-state methods (NMR) capture the dynamic equilibrium, while solid-state methods (XRD) capture the energetically preferred conformer in the crystal lattice.

Comparative Analysis of Verification Methods

This section objectively compares the "performance" of analytical techniques in resolving the structure of HNI derivatives.

Method A: High-Field 1H NMR (Solution State)

- Role: Primary screening and solution-dynamics analysis.
- Critical Marker: The intramolecular Hydrogen Bond (

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).

- Performance:
  - Sensitivity: High.
  - Limitation: Fast proton exchange can cause the critical phenolic -OH signal to broaden or disappear, leading to false negatives for purity.
  - Diagnostic Shift: In HNI derivatives, the phenolic proton is highly deshielded (typically 13.0 – 15.0 ppm) due to the strong hydrogen bond with the imine nitrogen.

Method B: Single Crystal XRD (Solid State)

- Role: The "Gold Standard" for absolute configuration.
- Critical Marker: Bond Length Analysis.
- Performance:
  - Resolution: Ultimate. Distinguishes between C-O single bonds (1.36 Å) and C=O double bonds (1.25 Å), definitively proving the tautomeric state.
  - Limitation: Requires a single crystal; does not represent the biologically relevant solution state.

Method C: Density Functional Theory (DFT)[4][5]

- Role: Predictive validation.
- Performance: Calculates the energy barrier between tautomers. If experimental NMR data deviates from DFT predictions, it indicates solvation effects or impurities.

Experimental Protocol: Synthesis & Characterization

To ensure this guide is actionable, we provide a standardized protocol for a representative derivative: the bis-Schiff base of HNI with 1,2-phenylenediamine.

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Synthesis Workflow

- Precursor Prep: Dissolve **2-hydroxy-5-nitroisophthalaldehyde** (1.0 eq) in anhydrous ethanol.
- Condensation: Add 1,2-phenylenediamine (2.0 eq) dropwise under reflux (80°C) for 4 hours.
- Catalysis: Add 2 drops of glacial acetic acid to catalyze imine formation.
- Isolation: Cool to RT. The precipitate (orange/red) is filtered and washed with cold ethanol.
- Purification: Recrystallize from DMF/Ethanol (1:1) to obtain X-ray quality crystals.

Data Comparison Table: Theoretical vs. Experimental

The following table summarizes the expected structural metrics for a verified HNI derivative.

Feature	Parameter	Phenol-Imine (Target)	Keto-Amine (Alternative)	Verification Technique
Electronic	Imine ( )	8.5 - 9.0 ppm	8.0 - 8.4 ppm	1H NMR (DMSO-)
Protonic	Hydroxyl ( )	13.5 - 14.8 ppm (Sharp)	15.0+ ppm (Broad/Split)	1H NMR
Vibrational	Imine ( )	1610 - 1630 cm^{-1}	N/A	FT-IR (KBr)
Vibrational	Carbonyl ( )	Absent	1640 - 1660 cm^{-1}	FT-IR (KBr)
Geometric	C1-O1 Bond	~1.35 Å (Single)	~1.26 Å (Double)	SC-XRD
Geometric	C7-N1 Bond	~1.28 Å (Double)	~1.33 Å (Single)	SC-XRD

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Detailed Verification Workflows

Protocol 1: NMR Self-Validation System

Use this protocol to distinguish genuine structural tautomerism from sample wetness or degradation.

- Solvent Check: Run a blank spectrum of DMSO-

  . Ensure water peak is <3.33 ppm.

- Acquisition: Dissolve 5 mg of derivative. Acquire 1H NMR (minimum 400 MHz).

- The "Exchange" Test:

  - If the signal at ~14 ppm is broad: Add 1 drop of

    to the NMR tube.

  - Result: If the signal disappears immediately, it is an exchangeable proton (-OH/-NH), confirming the functional group identity. If it remains, it is a stable C-H bond (impurity).

- NOESY Correlation: Run a 2D NOESY. Look for cross-peaks between the Imine-H and the Phenyl-H. This confirms the E-configuration of the double bond.

Protocol 2: Crystallographic Refinement (The "S(6)" Motif)

When analyzing the XRD data for HNI derivatives, you must refine for the S(6) ring motif.

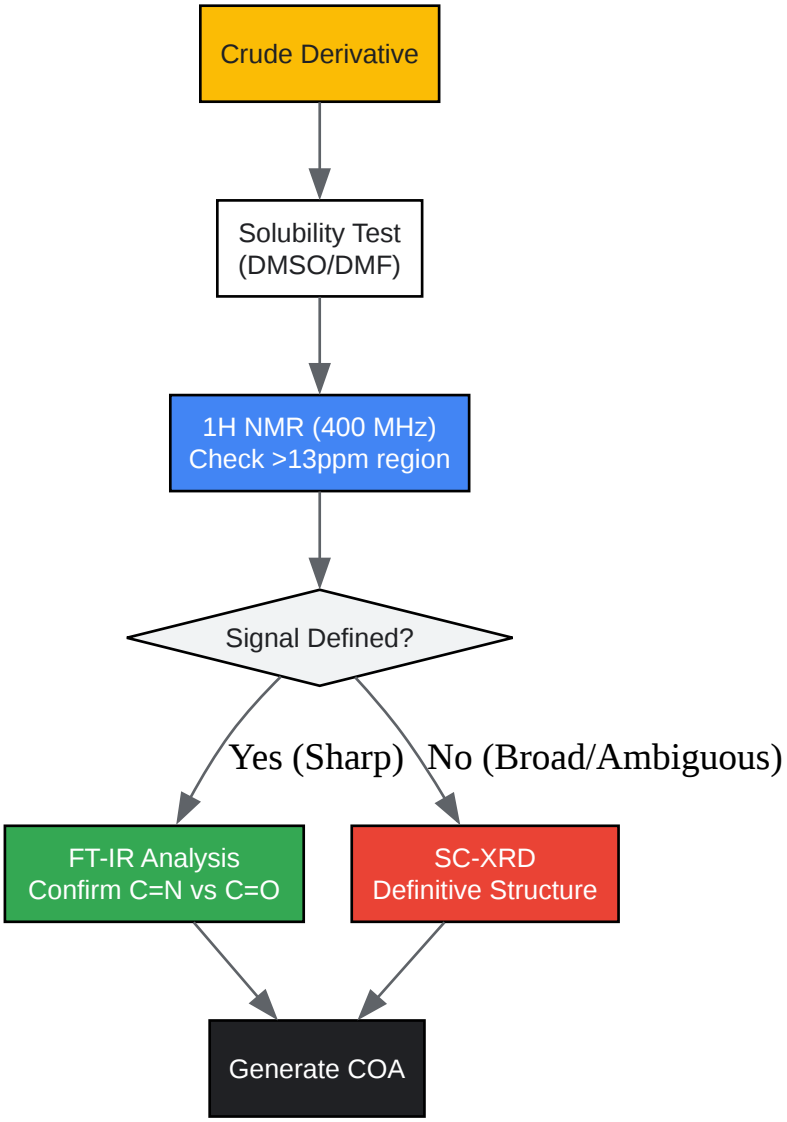
- Mechanism: The H-bond between the phenolic oxygen and the imine nitrogen creates a pseudo-six-membered ring.

- Validation: Check the

  distance. It should be 2.55 – 2.65 Å. A distance >2.7 Å suggests a breakdown of the intramolecular lock, likely due to steric hindrance in the derivative.

Visualization: Analytical Workflow

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Figure 2: Step-by-step analytical workflow. Note that XRD is triggered primarily when solution-state NMR yields ambiguous results regarding the tautomeric state.

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    - Significance: Establishes the baseline crystal data and S(6) motif for the nitro-salicylaldehyde core.

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  - Significance: Demonstrates the specific bond-length analysis required to distinguish tautomers in solid st
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  - Significance: Verification of physicochemical properties and identifiers (CAS 137605-43-7).

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